

Octabenzone: A Technical Overview of its Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octabenzone

Cat. No.: B1677096

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Octabenzone, a benzophenone-class ultraviolet (UV) absorber, is a crucial compound in protecting various materials from light-induced degradation. This technical guide provides an in-depth look at its chemical and physical properties, alongside a detailed methodology for its synthesis. The information is tailored for researchers, scientists, and professionals in drug and material development.

Core Molecular and Physical Properties

Octabenzone, scientifically known as (2-hydroxy-4-octoxyphenyl)-phenylmethanone, possesses a distinct molecular structure that enables it to absorb UV radiation, particularly in the 240–340 nm wavelength range.^[1] Its fundamental properties are summarized below.

Table 1: Physicochemical Properties of **Octabenzone**

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₆ O ₃	[2]
Molecular Weight	326.4 g/mol	[2]
IUPAC Name	(2-hydroxy-4-octoxyphenyl)-phenylmethanone	[2]
CAS Number	1843-05-6	[2]
Appearance	Light yellow to colorless solid/crystals	[1][3]
Melting Point	45-49 °C	[2][3]
Boiling Point	>300 °C (decomposes)	[2]
Solubility	In water, <0.001 mg/L at 20 °C. Freely soluble in benzene, n-hexane, and acetone; slightly soluble in ethanol.	[1][2]
Density	1160 kg/m ³ at 20 °C	[2]

Synthesis of Octabenzone: Experimental Protocol

The synthesis of **octabenzone** typically involves the reaction of 2,4-dihydroxybenzophenone with an octylating agent. Several methods have been reported, with variations in catalysts, solvents, and reaction conditions.[4] A common laboratory-scale synthesis protocol is detailed below.

Objective: To synthesize **Octabenzone** (UV-531) via etherification of 2,4-dihydroxybenzophenone.

Materials:

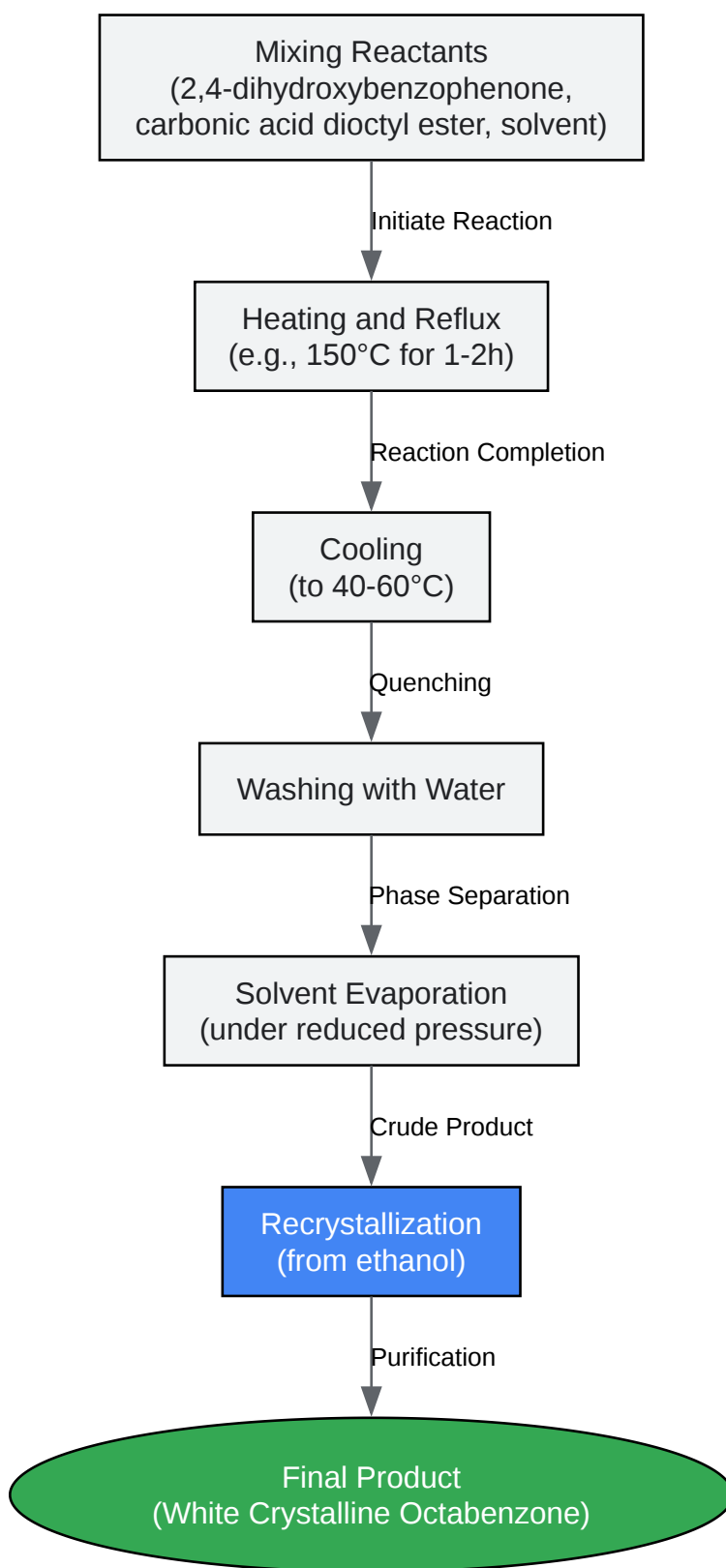
- 2,4-dihydroxybenzophenone
- n-Octyl chloride (or n-octyl bromide)

- Potassium carbonate (or another suitable base)
- Potassium iodide (catalyst)
- 1-Methylpyrrolidone (or another high-boiling point solvent like cyclohexanone or diethylene glycol)
- Ethanol (for recrystallization)
- Water

Procedure:

- **Reaction Setup:** In a four-necked flask equipped with a mechanical stirrer, thermometer, and reflux condenser, add 2,4-dihydroxybenzophenone, carbonic acid dioctyl ester, and a suitable solvent.[5]
- **Reagent Addition:** Introduce a base such as potassium carbonate and a catalytic amount of potassium iodide. Then, add n-octyl chloride to the mixture.[4]
- **Reaction Conditions:** Heat the mixture to a specific temperature (e.g., 150 °C) and maintain it for a set duration (e.g., 2 hours), often under reflux.[4][5] The progress of the reaction can be monitored by techniques such as thin-layer chromatography.
- **Work-up:** After the reaction is complete, cool the mixture to approximately 40-60 °C.[5] Wash the organic phase with water to remove inorganic salts and unreacted starting materials.[5] The organic solvent is then removed under reduced pressure.[5]
- **Purification:** The crude product is purified by recrystallization from a solvent like ethanol to yield white crystalline powder of **Octabenzene**. [5]

Diagram 1: Synthesis Workflow of **Octabenzene**



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Caption: A simplified workflow for the synthesis of **Octabenzene**.

Applications and Mechanism of Action

Octabenzene is extensively used as a UV stabilizer in a wide array of polymers, including polyethylene, polypropylene, and polyvinylchloride, to prevent photodegradation, which can lead to discoloration and loss of physical properties.[1][3] It is also utilized in cosmetics and coatings for its UV-absorbing capabilities.[2] The mechanism of action involves the absorption of harmful UV radiation and its dissipation as thermal energy, thereby protecting the material from the damaging effects of sunlight.

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- To cite this document: BenchChem. [Octabenzene: A Technical Overview of its Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677096#octabenzene-molecular-weight-and-formula]

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